

# Altiratinib xenograft mouse model protocols

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## Compound Focus: Altiratinib

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## Altiratinib Xenograft Model Protocols

Model Aspect	Specific Details
Compound	Altiratinib (DCC-2701)
Primary Targets	MET, TIE2, VEGFR2, TRK kinases [1] [2] [3]

| **Cell Lines Used** | • Human glioblastoma stem cells (GSC11, GSC17) [1] • KM-12 human colorectal cancer cells (TPM3-NTRK1 fusion) [3] • NIH3T3 mouse fibroblasts (ETV6-NTRK3 fusion) [3] | | **Animal Model** | Female nude mice (4-6 weeks old) [1] | | **Dosing & Administration** | • **Route:** Oral gavage [1] [3] • **Dose:** 10, 15, or 30 mg/kg [1] [3] • **Frequency:** Twice daily [1] | | **Treatment Schedule** | • **Start:** 4 days post-intracranial implantation [1] • **Duration:** Varies by study design | | **Key Findings** | • Inhibits tumor growth & increases survival [1] • Reduces microvessel density & TIE2+ monocyte infiltration [1] • Overcomes resistance to anti-VEGF therapy (bevacizumab) [1] • Effective against NTRK fusion-driven cancers [3] |

## Detailed Experimental Methodologies

Here is a breakdown of the core experimental procedures as described in the literature.

## In Vivo Xenograft Model Establishment

- **Cell Preparation:** Human glioblastoma stem cells (GSCs) are maintained in specialized serum-free medium containing growth factors (EGF and bFGF) to preserve their stem-like properties [1].
- **Implantation:** For an orthotopic glioblastoma model, either  $5 \times 10^5$  (GSC11) or  $5 \times 10^4$  (GSC17) cells are implanted **intracranially** into nude mice [1]. Subcutaneous models are also used for other cancer types [3].

## Dosing and Treatment Protocol

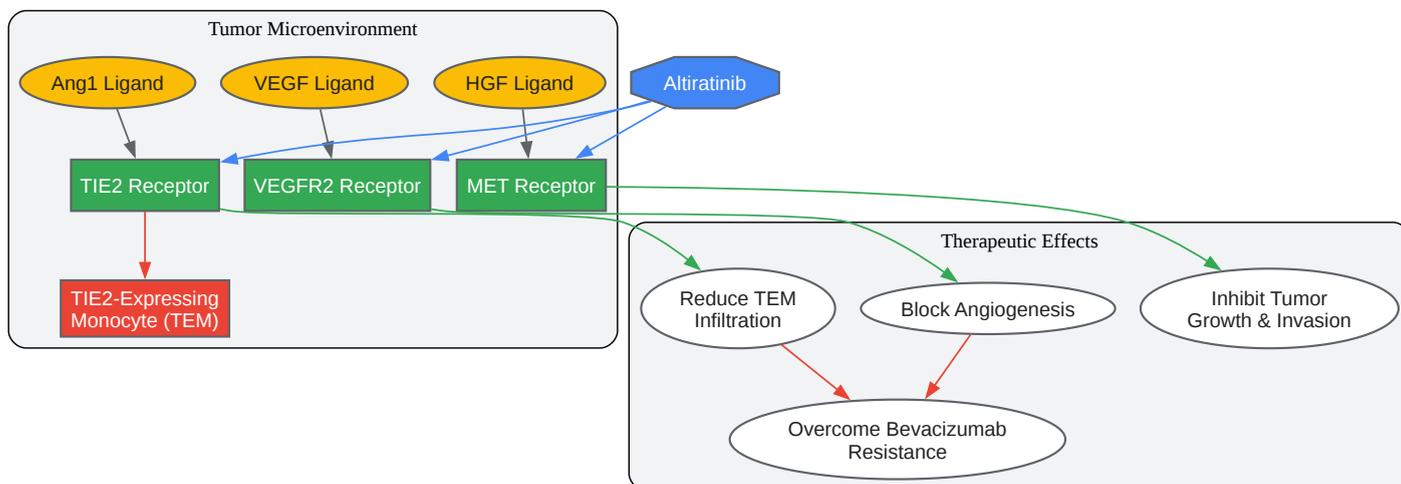
- **Drug Formulation:** The specific formulation used for oral gavage in the published studies is not detailed. However, according to supplier information, **altiratinib** can be prepared as a homogeneous suspension in 0.5% CMC-Na at a concentration of  $\geq 5$  mg/mL [2].
- **Dosing Regimen:** A dose of **10 mg/kg**, administered via oral gavage **twice daily**, has been effectively used in GSC models [1]. Other studies have used doses of 15 mg/kg and 30 mg/kg [3].
- **Combination Therapy:** To study the reversal of bevacizumab resistance, **altiratinib** is co-administered with bevacizumab (10 mg/kg, intraperitoneal injection, twice per week) [1].

## Endpoint Analysis

- **Tumor Volume:** Measured over time to assess the compound's effect on growth [1].
- **Survival:** A key endpoint in aggressive models like intracranial glioblastoma [1].
- **Molecular & Histological Analysis:** Post-sacrifice, tumors are analyzed for:
  - **Phospho-protein levels:** MET, TIE2, VEGFR2 signaling activity [1] [3].
  - **Microvessel density (MVD):** A marker for anti-angiogenic effect [1].
  - **Infiltration of TIE2-expressing monocytes (TEMs):** A key cell population involved in resistance [1].

## Mechanism of Action & Experimental Workflow

The following diagram illustrates how **altiratinib** targets multiple pathways in the tumor microenvironment, which underpins the experimental workflow.



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Diagram Title: **Altiratinib's Multi-Target Mechanism in the Tumor Microenvironment**

## Key Considerations for Protocol Implementation

- **Model Selection:** The choice of cell line (e.g., GSCs for glioblastoma, KM-12 for NTRK-fusion models) is critical and should align with your research question [1] [3].
- **Combination Strategies:** The synergy between **altiratinib** and bevacizumab highlights the potential of rational combination therapies to overcome resistance [1].
- **Beyond Growth Metrics:** A comprehensive analysis should include histology and phospho-protein profiling to fully understand the compound's effects on the tumor microenvironment [1].

I hope these detailed application notes and protocols provide a solid foundation for your research. Should you require further clarification on any of the methodologies, please feel free to ask.

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## References

1. Novel MET/TIE2/VEGFR2 inhibitor altiratinib inhibits tumor ... [pmc.ncbi.nlm.nih.gov]
2. Altiratinib | Trk receptor inhibitor | Mechanism | Concentration [selleckchem.com]
3. NTRK kinase domain mutations in cancer variably impact ... [nature.com]

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